

Personal protective equipment for handling AS2863619

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Compound of Interest

Compound Name: AS2863619

Cat. No.: B15613607

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Essential Safety and Handling Guide for AS2863619

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **AS2863619**, a potent and selective inhibitor of CDK8 and CDK19. All personnel must review this guide and the manufacturer's Safety Data Sheet (SDS) before working with this compound.

Compound Information and Physicochemical Properties

AS2863619 is a small molecule used in laboratory research to induce Foxp3 expression in Tconv cells.^{[1][2][3]} It is not intended for human or veterinary use.^[1]

Property	Value
CAS Number	2241300-51-4[1]
Molecular Formula	C ₁₆ H ₁₄ Cl ₂ N ₈ O[1]
Molecular Weight	405.24 g/mol [1]
Appearance	Solid[1]
Solubility	10 mM in DMSO[1]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months[1]

Personal Protective Equipment (PPE)

While **AS2863619** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory precautions are essential to minimize exposure.[2][4]

PPE Category	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (e.g., nitrile)
Body Protection	Impervious clothing, such as a lab coat
Respiratory Protection	A suitable respirator should be used if ventilation is inadequate or if handling large quantities of the solid form that may generate dust.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely preparing and using **AS2863619** in a laboratory setting.

Preparation of Stock Solutions

- **Work Area Preparation:** Ensure a clean and designated workspace. A chemical fume hood is recommended for handling the solid compound.
- **Personal Protective Equipment:** Don the appropriate PPE as outlined in the table above.
- **Weighing:** Carefully weigh the required amount of solid **AS2863619**. Avoid creating dust.
- **Solubilization:** Add the appropriate volume of dimethyl sulfoxide (DMSO) to achieve the desired concentration (e.g., 10 mM).^[1] Ensure the compound is fully dissolved before use.
- **Storage:** Store the stock solution at -80°C or -20°C in a tightly sealed container.^[1]

Experimental Use

- When using **AS2863619** in cell-based assays, add the compound to the cell culture medium at the desired final concentration.
- For animal experiments, the compound can be administered orally.^[5]

Disposal Plan

All waste materials containing **AS2863619** must be disposed of in accordance with local, state, and federal regulations.

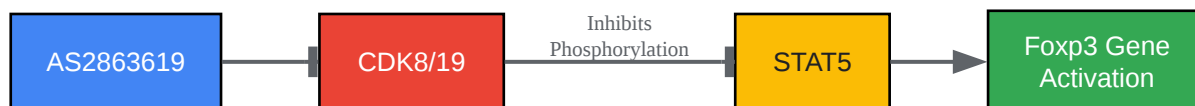
- **Liquid Waste:** Collect all liquid waste containing **AS2863619** in a designated, sealed, and clearly labeled waste container.
- **Solid Waste:** Dispose of contaminated lab supplies (e.g., pipette tips, tubes) in a designated solid waste container.
- **Decontamination:** Decontaminate all work surfaces and equipment after handling the compound.
- **Waste Pickup:** Arrange for the disposal of chemical waste through your institution's environmental health and safety office.

Emergency Procedures

Situation	Action
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.[2]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with water. Seek medical attention if irritation develops.[2]
Inhalation	Move to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[2]
Ingestion	Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.[2]

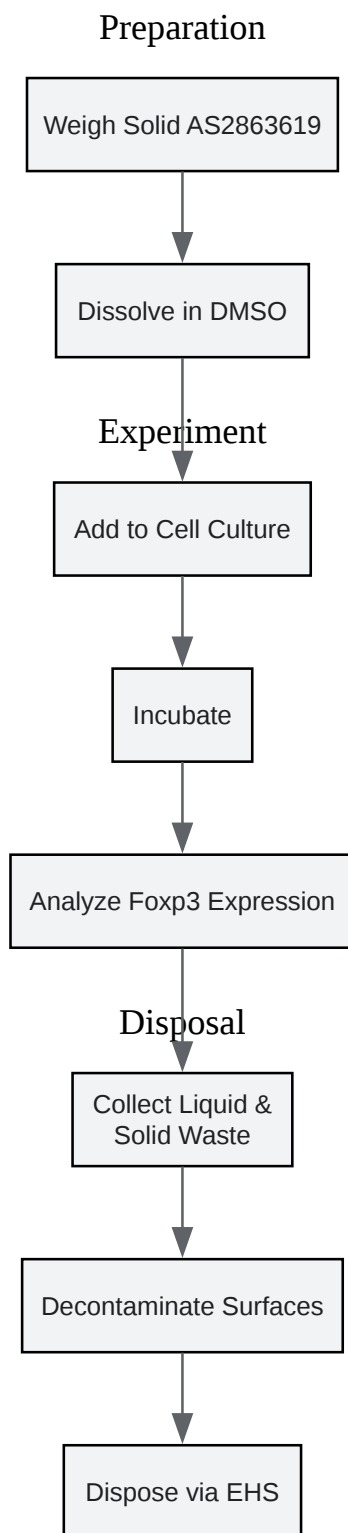
Signaling Pathway and Experimental Workflow

AS2863619 inhibits CDK8 and CDK19, leading to enhanced activation of STAT5, which in turn activates the Foxp3 gene.[1][5]



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Caption: **AS2863619** signaling pathway.



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Caption: General experimental workflow for **AS2863619**.

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